

Technical Support Center: Managing the Flammability and Explosive Risk of Tetrahydrofuran (THF)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetrahydrofuran

Cat. No.: B095107

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential information for the safe handling and management of **Tetrahydrofuran** (THF), a versatile solvent widely used in research and pharmaceutical development. Due to its highly flammable nature and the potential to form explosive peroxides, strict adherence to safety protocols is critical. This document offers troubleshooting guidance and answers to frequently asked questions to ensure the well-being of laboratory personnel and the integrity of experimental work.

Troubleshooting Guide

This section addresses specific issues that may arise during the use and storage of THF.

Problem	Possible Cause	Solution
Visible crystals or solid precipitate in THF container, especially around the cap.	Formation of explosive peroxide crystals.	DO NOT ATTEMPT TO OPEN OR MOVE THE CONTAINER. Immediately contact your institution's Environmental Health & Safety (EHS) office for emergency disposal.[1][2] Treat the container as a potential bomb.
THF appears cloudy, discolored, or has an oily viscous layer.	High concentration of peroxides.	DO NOT USE. Do not attempt to open the container if it has been stored for an extended period or if the cap is stuck. Contact EHS for disposal guidance.[2]
A positive peroxide test is obtained before an experiment.	Peroxide concentration has exceeded safe limits (typically >25 ppm for general use, and should be <3 ppm for distillation).[2][3][4]	The THF must be treated to remove peroxides before use, or disposed of as hazardous waste. Refer to the "Experimental Protocols" section for peroxide removal procedures.
A container of THF is past its recommended testing or disposal date.	Increased risk of high peroxide concentration.	Test for peroxides immediately using a reliable method. If the peroxide level is high or if you are not equipped to test, contact EHS for disposal.
A fire involving THF occurs.	Ignition of flammable vapors.	Use a dry chemical, carbon dioxide (CO ₂), or alcohol-resistant foam extinguisher.[3][5] Water may be ineffective.[5] Evacuate the area and contact emergency services.

Frequently Asked Questions (FAQs)

Flammability and Explosive Risk

Q1: What are the primary flammability hazards of THF?

A1: THF is a highly flammable liquid with a low flash point of $-21.2\text{ }^{\circ}\text{C}$ ($-6\text{ }^{\circ}\text{F}$).^{[6][7]} Its vapors are heavier than air and can travel a significant distance to an ignition source, causing a flashback.^[8] THF can form explosive mixtures with air at concentrations between 1.5% and 12.4% by volume.^{[9][10]}

Q2: What is the explosive risk associated with THF?

A2: The primary explosive risk comes from the formation of peroxides when THF is exposed to air and light.^{[11][12][13]} These peroxides, particularly 2-hydroperoxytetrahydrofuran, are unstable and can detonate when subjected to heat, shock, or friction.^{[12][14]} The risk is significantly increased when THF is distilled or evaporated, as this concentrates the peroxides.^{[8][15]}

Peroxide Formation and Detection

Q3: How do peroxides form in THF?

A3: Peroxide formation is a free-radical chain reaction that occurs when THF reacts with atmospheric oxygen in the presence of light.^{[2][16]} An oxygen radical abstracts a hydrogen atom from the THF molecule, which then reacts with another oxygen molecule to form a peroxy radical. This peroxy radical can then abstract a hydrogen from another THF molecule, propagating the chain and forming hydroperoxides.^{[2][16]}

Q4: How often should I test my THF for peroxides?

A4: The testing frequency depends on whether the THF is inhibited or uninhibited. For inhibited THF, it is recommended to test every 12 months after opening. For uninhibited THF, testing should be performed every 3 months.^[8] However, it is best practice to test before each use, especially before distillation or evaporation.^[17]

Q5: What are the signs of peroxide formation?

A5: Visual inspection can reveal potential peroxide contamination. Signs include the presence of whitish crystals on the container or cap, a cloudy appearance, discoloration, or the formation of a viscous oily layer.[2][5][15] If any of these signs are present, do not handle the container and contact EHS immediately.[1][2]

Safe Handling, Storage, and Disposal

Q6: What are the best practices for storing THF?

A6: Store THF in a cool, dry, dark, and well-ventilated area away from heat, sparks, and open flames.[11][13][18] It should be kept in tightly sealed, air-impermeable containers, preferably under an inert atmosphere like nitrogen.[9][13] Containers should be dated upon receipt and upon opening to track their age.[8][19]

Q7: What personal protective equipment (PPE) should I use when handling THF?

A7: Always handle THF in a well-ventilated fume hood.[8][19] Wear appropriate PPE, including chemical-resistant gloves (nitrile gloves are often recommended over latex, which THF can penetrate), safety goggles, and a lab coat.[12][13][19]

Q8: How should I dispose of THF?

A8: THF and any materials contaminated with it must be disposed of as hazardous waste according to your institution's and local regulations.[3][8][19] Never dispose of THF down the drain.[8] If the THF is suspected to contain high levels of peroxides, contact your EHS for special disposal procedures.[8][15]

Data Presentation

Table 1: Physical and Flammability Properties of **Tetrahydrofuran** (THF)

Property	Value
Molecular Formula	C ₄ H ₈ O
Molecular Weight	72.11 g/mol [9]
Boiling Point	66 °C (151 °F)[11][12]
Melting Point	-108.4 °C (-163.1 °F)[12]
Flash Point (Closed Cup)	-21.2 °C (-6.2 °F)[6]
Autoignition Temperature	215 °C (419 °F)[6][10][20]
Explosive Limits in Air	1.5 - 12.4 % by volume[9][10]
Vapor Density (air=1)	2.5[10][20]
Solubility in Water	Miscible[12]

Experimental Protocols

Protocol 1: Qualitative Peroxide Detection (Potassium Iodide Method)

Materials:

- Sample of THF to be tested
- 10% aqueous potassium iodide (KI) solution
- Starch solution (optional)
- Test tube

Procedure:

- Add 1-3 mL of the THF sample to a test tube.
- Add an equal volume of 10% aqueous potassium iodide solution.
- Shake the mixture and let it stand for 3-5 minutes.[8]

- A yellow to brown color indicates the presence of peroxides. The darker the color, the higher the peroxide concentration.[8]
- For increased sensitivity, a few drops of starch solution can be added. A blue or purplish color indicates the presence of peroxides.[8]

Protocol 2: Quantitative Peroxide Detection (Iodometric Titration)

Materials:

- 50 mL THF sample
- 6 mL glacial acetic acid
- 4 mL chloroform
- 1 g potassium iodide (KI)
- 0.1 N sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution, standardized
- Starch indicator solution
- Buret, flask, and other standard titration equipment

Procedure:

- To a flask, add 50 mL of the THF to be tested.
- Add 6 mL of glacial acetic acid, 4 mL of chloroform, and 1 g of potassium iodide.[8]
- Swirl the mixture and store it in the dark for 5 minutes.[8]
- Titrate the liberated iodine with a standardized 0.1 N sodium thiosulfate solution until the yellow-brown color fades to a pale yellow.
- Add a few drops of starch indicator solution. The solution should turn blue.

- Continue the titration with sodium thiosulfate until the blue color disappears completely.
- Record the volume of sodium thiosulfate solution used.
- Calculate the peroxide concentration using the following formula: Peroxide (ppm as H₂O₂) = $(V * N * 17.01 * 1000) / (W * 2)$ Where:
 - V = volume of sodium thiosulfate solution in mL
 - N = normality of the sodium thiosulfate solution
 - W = weight of the THF sample in grams (density of THF is approx. 0.889 g/mL)

Protocol 3: Peroxide Removal with Activated Alumina

Materials:

- THF containing peroxides
- Activated basic alumina (chromatography grade)
- Chromatography column
- Receiving flask

Procedure:

- Set up a chromatography column with a stopcock.
- Prepare a slurry of activated basic alumina in a small amount of peroxide-free THF or hexane.
- Pour the slurry into the column and allow it to settle, creating a packed bed. A column of 80 g of alumina is generally sufficient for 100-400 mL of solvent.[\[20\]](#)
- Drain the packing solvent to the top of the alumina bed.
- Carefully add the THF containing peroxides to the top of the column.

- Allow the THF to pass through the alumina column under gravity or with gentle positive pressure.
- Collect the purified THF in a clean, dry receiving flask.
- Test the collected THF for peroxides to ensure their removal.
- Important: The alumina will retain the peroxides and should be treated as hazardous waste. It is recommended to slurry the used alumina with a dilute acidic solution of ferrous sulfate before disposal.^{[4][20]} This method also removes inhibitors like BHT, so the purified THF should be used promptly or stored under an inert atmosphere.^{[15][19]}

Protocol 4: Peroxide Removal with Ferrous Sulfate

Materials:

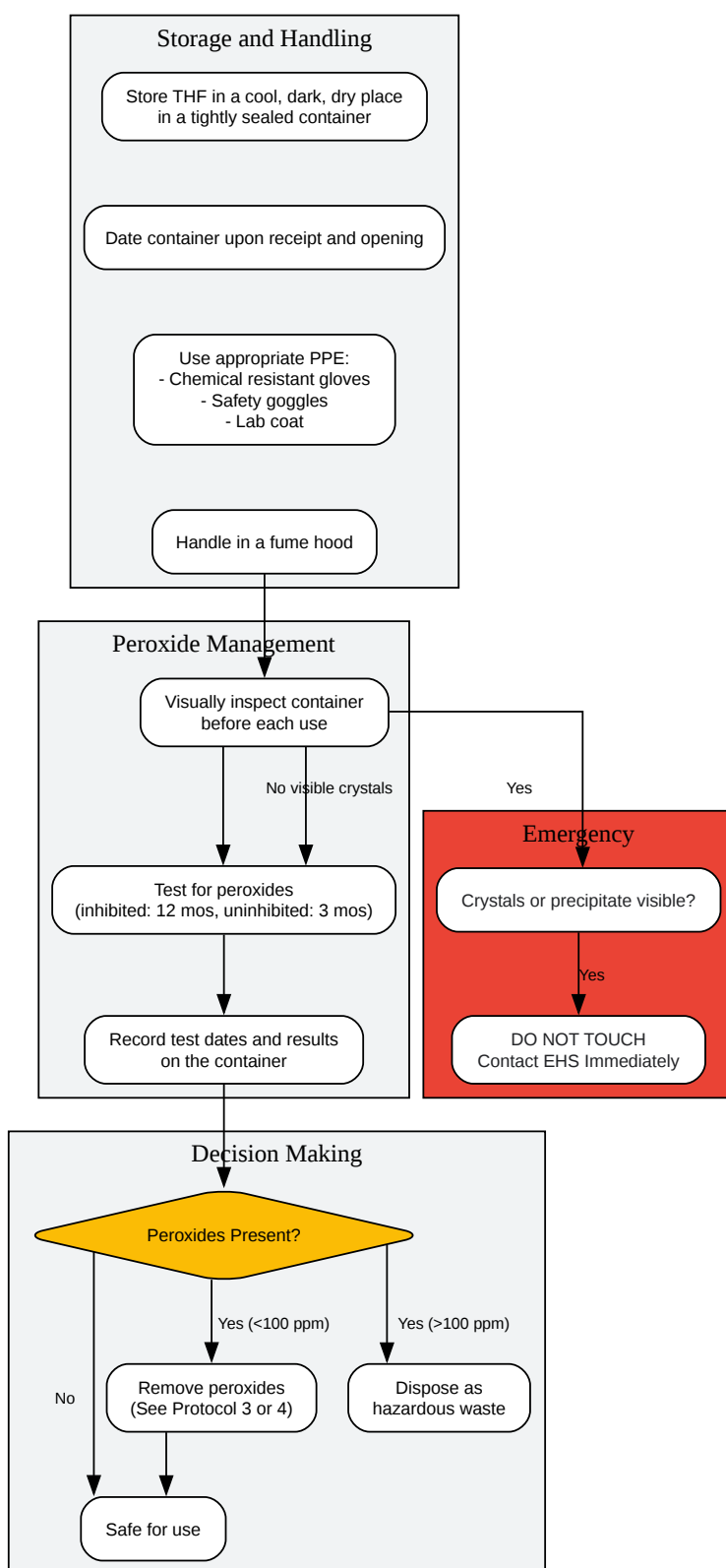
- THF containing peroxides
- Ferrous sulfate heptahydrate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$)
- Concentrated sulfuric acid (H_2SO_4)
- Distilled water
- Separatory funnel

Procedure:

- Prepare an acidified ferrous sulfate solution by dissolving 60 g of $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ in 110 mL of water and carefully adding 6 mL of concentrated sulfuric acid.^[16]
- For every 1 liter of THF, add the prepared ferrous sulfate solution.
- Shake the mixture vigorously in a separatory funnel for several minutes.
- Allow the layers to separate.
- Drain and discard the aqueous (bottom) layer.

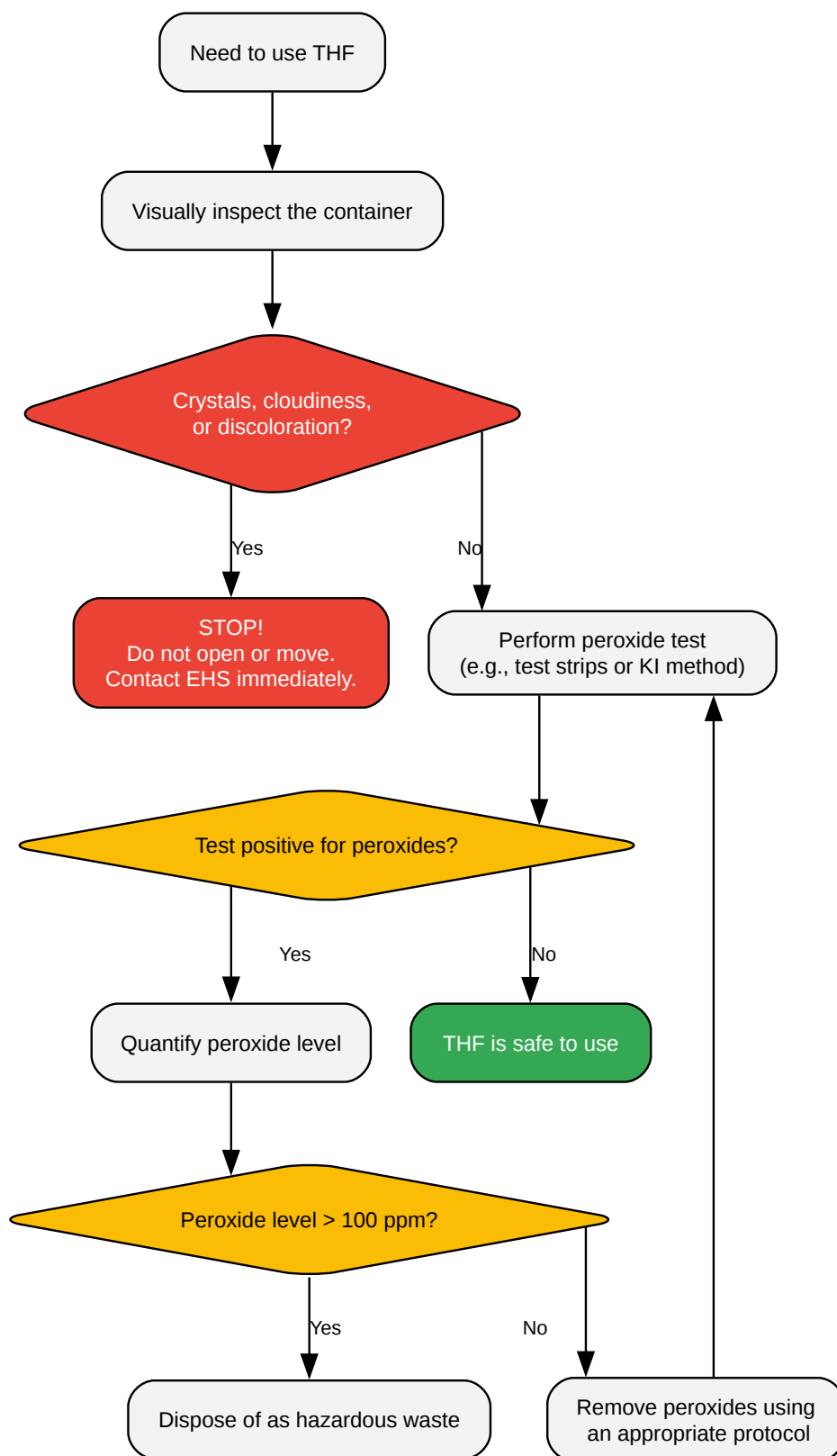
- Wash the THF layer with water to remove any residual acid and iron salts.
- Dry the THF over a suitable drying agent (e.g., anhydrous magnesium sulfate or sodium sulfate).
- Test the purified THF for peroxides to confirm their removal.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and management of THF.



[Click to download full resolution via product page](#)

Caption: Decision tree for peroxide detection in THF.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ndsu.edu [ndsu.edu]
- 2. uh.edu [uh.edu]
- 3. Standard Operating Procedures (SOP) for peroxide forming compounds | Chemistry | University of Waterloo [uwaterloo.ca]
- 4. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 5. ehs.uci.edu [ehs.uci.edu]
- 6. scielo.br [scielo.br]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. Determination of peroxide in tetrahydrofuran - Shenyang East Chemical Science-Tech Co., Ltd. (ES CHEM Co.,Ltd) [eschemy.com]
- 9. Sciencemadness Discussion Board - removing peroxides from thf with ferrous sulfate - Powered by XMB 1.9.11 [sciencemadness.org]
- 10. solvay.com [solvay.com]
- 11. benchchem.com [benchchem.com]
- 12. activatedaluminaballs.com [activatedaluminaballs.com]
- 13. depts.washington.edu [depts.washington.edu]
- 14. researchgate.net [researchgate.net]
- 15. ehs.wisc.edu [ehs.wisc.edu]
- 16. Article - Laboratory Safety Manual - ... [policies.unc.edu]
- 17. Purification of Tetrahydrofuran - Chempedia - LookChem [lookchem.com]
- 18. Removal of peroxide from thf mfg of thf using activated alumina balls | PDF [slideshare.net]
- 19. uwyo.edu [uwyo.edu]

- 20. depts.washington.edu [depts.washington.edu]
- To cite this document: BenchChem. [Technical Support Center: Managing the Flammability and Explosive Risk of Tetrahydrofuran (THF)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b095107#managing-the-flammability-and-explosive-risk-of-thf>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com